

# Application Notes and Protocols for MDL-28170 in Cell Culture

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## Compound of Interest

Compound Name: MDL-28170

Cat. No.: B032599

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**MDL-28170**, also known as Calpain Inhibitor III, is a potent, cell-permeable, and selective inhibitor of calpain.[1][2][3] It has demonstrated neuroprotective effects in various models by crossing the blood-brain barrier.[3][4] **MDL-28170** also functions as an inhibitor of  $\gamma$ -secretase and cathepsin B. These inhibitory activities make it a valuable tool for studying cellular processes such as apoptosis, necrosis, autophagy, and signal transduction. These application notes provide detailed protocols for utilizing **MDL-28170** in in vitro cell culture experiments.

## Mechanism of Action

**MDL-28170** is a powerful and selective inhibitor of both calpain-1 ( $\mu$ -type) and calpain-2 (M-type). Calpains are a family of calcium-dependent cysteine proteases that, when overactivated, contribute to the breakdown of cytoskeletal and other proteins, leading to cell injury and death. By inhibiting calpain, **MDL-28170** can protect cells from various insults. Additionally, **MDL-28170** has been shown to inhibit the activity of  $\gamma$ -secretase, an enzyme complex involved in the processing of amyloid precursor protein (APP), and cathepsin B, a lysosomal cysteine protease.

## Data Presentation

### In Vitro Working Concentrations of MDL-28170

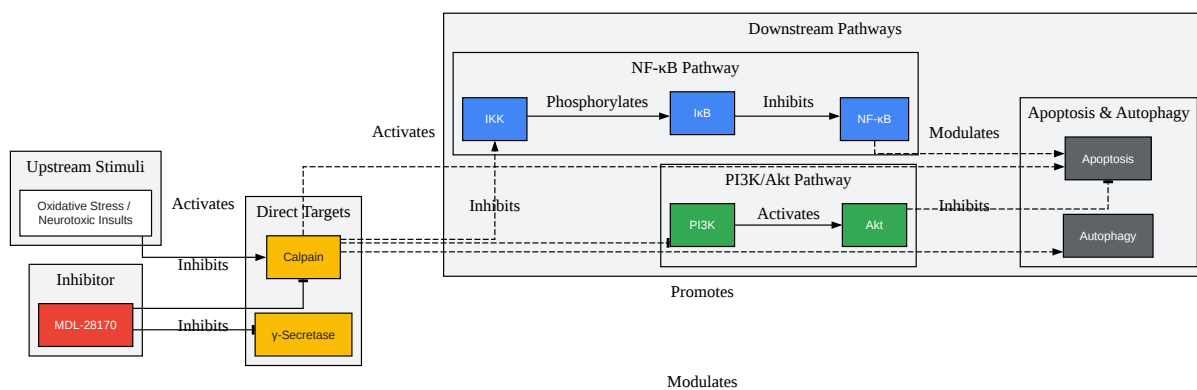
Cell Line	Application	Working Concentration	Incubation Time	Observed Effect	Reference
Schwann cells	Neuroprotection against oxidative stress	50 nM - 50 $\mu$ M	4 hours	Enhanced cell survival	
H1299 cells	Inhibition of sEV PD-L1 secretion	10 $\mu$ M	48 hours	Blocked secretion of sEV PD-L1	
Vero 76 cells	Antiviral activity (SARS-CoV)	10 $\mu$ M (IC50)	Not Specified	Inhibition of SARS-CoV replication	
SH-SY5Y cells	Neuroprotection against A $\beta$ -induced toxicity	14 $\mu$ M (EC50)	24 hours	Prevention of A $\beta$ -induced cell death	
Murine Macrophages	Anti-parasitic (Trypanosoma cruzi)	6.25 - 50 $\mu$ M	24 - 72 hours	Reduced viability of trypomastigotes	

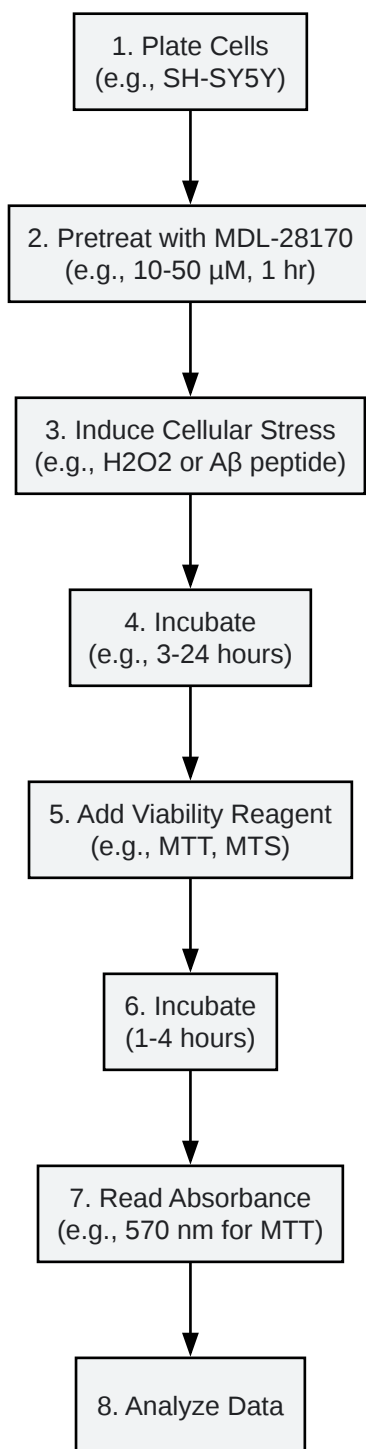
## Physicochemical Properties and Storage

Property	Value	Reference
Molecular Weight	382.45 g/mol	
Purity	>98%	
Solubility	Soluble in DMSO (up to 78 mg/mL)	
Storage (Lyophilized)	-20°C, desiccated, stable for 24 months	
Storage (in DMSO)	-20°C, use within 1 month	

## Signaling Pathways Modulated by MDL-28170

**MDL-28170** has been shown to modulate key signaling pathways involved in cell survival, inflammation, and apoptosis.





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